

Introduction: Unveiling a Specialized Halogenated Propane

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,2-Dibromohexafluoropropane

Cat. No.: B1345460

[Get Quote](#)

1,2-Dibromohexafluoropropane, identified by the CAS number 661-95-0, is a dense, colorless liquid belonging to the family of halogenated hydrocarbons.[1][2] Its molecular structure, featuring a three-carbon backbone saturated with six fluorine atoms and two bromine atoms on adjacent carbons, imparts a unique combination of chemical stability and reactivity.[1][3] This guide, intended for researchers and professionals in chemical synthesis and drug development, provides a comprehensive overview of its properties, synthesis, reactivity, and applications, grounded in established scientific data. While not a household name, this compound serves as a valuable intermediate in specialized chemical syntheses where the strategic introduction of a dibrominated hexafluoropropyl moiety is desired.[1][4]

Section 1: Core Physicochemical Properties

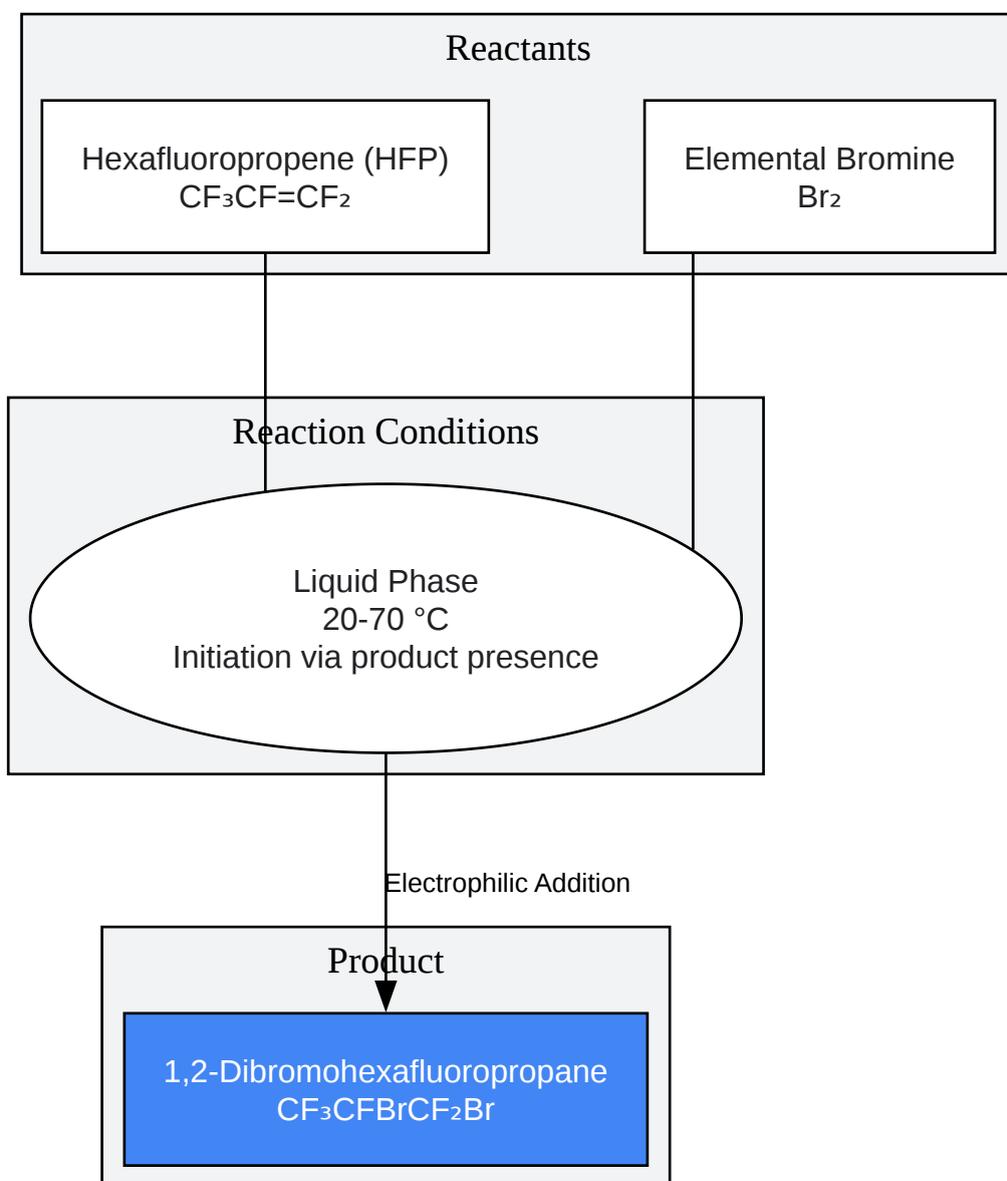
The distinct physical characteristics of **1,2-Dibromohexafluoropropane** are a direct consequence of its highly halogenated structure. The presence of multiple heavy bromine and fluorine atoms results in a high molecular weight and density, while the strong carbon-fluorine bonds contribute to its overall stability.[1] These properties are critical for determining its behavior in reaction mixtures, its applications as a solvent, and the conditions required for its purification.

Property	Value	Source(s)
CAS Number	661-95-0	[3]
Molecular Formula	C ₃ Br ₂ F ₆	[1][3][5][6]
Molecular Weight	309.83 g/mol	[3][5][6][7]
Appearance	Colorless Liquid	[1][2]
Density	2.169 g/cm ³ at 20 °C	[4][8]
Boiling Point	70 - 73 °C	[2][4][9]
Melting Point	-95 °C	[2][4][9]
IUPAC Name	1,2-Dibromo-1,1,2,3,3,3-hexafluoropropane	[3]
Synonyms	1,2-Dibromoperfluoropropane, R 216B2	[1]

Section 2: Synthesis Pathway and Protocol

The primary industrial synthesis of **1,2-Dibromohexafluoropropane** involves the direct bromination of hexafluoropropene (HFP).[10] This electrophilic addition reaction is typically spontaneous and can be initiated under mild conditions, often with the aid of actinic light or by ensuring the initial presence of the product itself to facilitate the reaction.[10]

Conceptual Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Synthesis of **1,2-Dibromohexafluoropropane** from Hexafluoropropene.

Experimental Synthesis Protocol

This protocol is a representative methodology derived from established industrial processes for the continuous synthesis of **1,2-Dibromohexafluoropropane**.^[10] The causality behind a continuous process is efficiency; the product itself helps dissipate reaction enthalpy and initiate further reaction, creating a self-sustaining system.

Materials:

- Elemental Bromine (Br₂)
- Hexafluoropropene (HFP) gas
- **1,2-Dibromohexafluoropropane** (for initiation)

Equipment:

- Jacketed glass reaction vessel with overhead distillation column and reflux condenser
- Gas inlet tube
- Heating/cooling circulator for the reactor jacket
- Product collection flask

Procedure:

- Initiation: Charge the reaction vessel with liquid elemental bromine and 1 to 10% by weight of **1,2-Dibromohexafluoropropane**.^[10] This initial amount of product is critical as it serves to initiate the reaction smoothly.
- Reaction Start: Begin bubbling hexafluoropropene gas through the liquid mixture. The reaction is spontaneous, with an optimal temperature range of 20 to 70 °C.^[10]
- Thermal Management: The reaction is exothermic. Use the heating/cooling circulator to maintain the temperature within the desired range. The boiling of the reaction mixture helps to dissipate heat.
- Continuous Operation: As the reaction proceeds, the newly formed **1,2-Dibromohexafluoropropane**, along with unreacted bromine and HFP, will vaporize and enter the overhead column.
- Fractionation: The distillation column is set to a temperature that allows unreacted starting materials (HFP, Bromine) to be returned to the reactor via the reflux condenser, while the higher-boiling product is collected.

- **Product Collection:** The purified **1,2-Dibromohexafluoropropane** is drawn off from the distillation apparatus into a collection flask. The process can be run continuously by maintaining the feed of HFP and bromine.

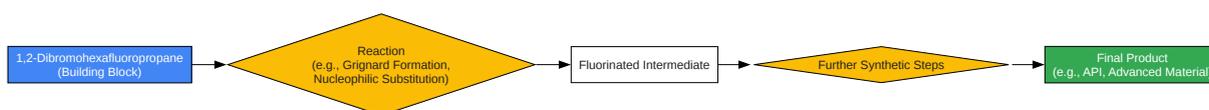
Section 3: Reactivity and Synthetic Utility

The synthetic value of **1,2-Dibromohexafluoropropane** lies in the reactivity of its two bromine atoms. These atoms can be substituted or eliminated, making the molecule a versatile building block for creating more complex fluorinated compounds. This is particularly relevant for drug development, where the incorporation of fluorine atoms can significantly enhance metabolic stability, binding affinity, and lipophilicity.[4]

Key Reaction Types:

- **Dehalogenation:** The vicinal dibromides can be removed using reducing agents (like zinc dust) to regenerate a double bond, albeit in a more complex fluorinated system.
- **Substitution Reactions:** The bromine atoms can be replaced by other functional groups through nucleophilic substitution, although the electron-withdrawing nature of the adjacent fluorine atoms influences reactivity.
- **Grignard Reagent Formation:** Under specific conditions, one of the bromine atoms can react with magnesium to form a Grignard reagent, a powerful tool for creating new carbon-carbon bonds.

Logical Workflow for Synthetic Application



[Click to download full resolution via product page](#)

Caption: Role as an intermediate in multi-step organic synthesis.

Section 4: Applications in Advanced Materials and Agrochemicals

Beyond pharmaceuticals, **1,2-Dibromohexafluoropropane** is a precursor in other high-value sectors.

- **Advanced Materials:** It serves as a raw material for producing high-performance polymers and specialty elastomers.[4] The incorporation of its fluorinated structure can enhance thermal stability, chemical resistance, and dielectric properties, which are critical for materials used in the aerospace, electronics, and automotive industries.[4]
- **Agrochemicals:** The compound is used in the synthesis of specialized pesticides and herbicides.[4] The resulting fluorinated agrochemicals can offer improved efficacy and environmental stability.[4]
- **Fire Extinguishing Agents:** While not a primary application, some sources indicate its use in the manufacturing of fire-extinguishing microcapsules, leveraging the fire-retardant properties of halogenated compounds.[11]

Section 5: Safety, Handling, and Toxicology

As with any halogenated compound, proper handling of **1,2-Dibromohexafluoropropane** is paramount. The available Safety Data Sheets (SDS) provide the most reliable guidance.

GHS Hazard Statements: According to supplier safety data, the compound is classified with several hazards, including:

- Toxic if swallowed, in contact with skin, or if inhaled.[8]
- Causes skin and serious eye irritation.[8]
- May cause respiratory irritation.[8]
- Suspected of causing cancer.[8]
- Toxic to aquatic life with long-lasting effects.[8]

Standard Handling and PPE Protocol

This protocol is a self-validating system; adherence ensures minimization of exposure routes.

Engineering Controls:

- Ventilation: Always handle in a well-ventilated area, preferably within a certified chemical fume hood to prevent inhalation of vapors.[2][9]
- Isolation: Store in a tightly closed container in a dry, cool, and well-ventilated place away from incompatible materials like strong oxidizing agents.[2][9]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[8]
- Skin Protection: Wear chemically resistant gloves (e.g., butyl rubber), a lab coat, and other protective clothing to prevent skin contact.[8]
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with an appropriate organic vapor cartridge.[8]

First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[2]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Seek medical attention if symptoms occur.[2]
- Inhalation: Remove to fresh air. Seek medical attention if symptoms occur.[2]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Seek medical attention.[2]

References

- **1,2-Dibromohexafluoropropane**. NIST Chemistry WebBook. [[Link](#)]

- 661-95-0 | **1,2-Dibromohexafluoropropane**. Alachem Co., Ltd. [[Link](#)]
- 1,2-Dibromo-1,1,2,3,3,3-hexafluoropropane. PubChem, National Center for Biotechnology Information. [[Link](#)]
- DE102005005774A1 - Preparation of **1,2-dibromohexafluoropropane**.
- Industrial Applications of **1,2-Dibromohexafluoropropane**: A Comprehensive Look. NINGBO INNO PHARMCHEM CO.,LTD. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. CAS 661-95-0: 1,2-dibromo-1,1,2,3,3,3-hexafluoropropane [cymitquimica.com]
 2. WERCS Studio - Application Error [assets.thermofisher.com]
 3. 1,2-Dibromohexafluoropropane [webbook.nist.gov]
 4. nbinno.com [nbinno.com]
 5. 661-95-0 | 1,2-Dibromohexafluoropropane - Alachem Co., Ltd. [alachem.co.jp]
 6. scbt.com [scbt.com]
 7. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
 8. synquestlabs.com [synquestlabs.com]
 9. fishersci.com [fishersci.com]
 10. DE102005005774A1 - Preparation of 1,2-dibromohexafluoropropane comprises reaction of hexafluoropropene-1 with elementary bromine, which is in liquid form and the initial stage reaction is initiated by the presence of 1,2-dibromohexafluoropropane - Google Patents [patents.google.com]
 11. 1,2-DIBROMOHEXAFLUOROPROPANE | 661-95-0 [chemicalbook.com]
- To cite this document: BenchChem. [Introduction: Unveiling a Specialized Halogenated Propane]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1345460#1-2-dibromohexafluoropropane-cas-number-661-95-0>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com